

Introduction: Understanding the Profile of 1-Butanamine, N-propyl-

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Compound of Interest

Compound Name: 1-Butanamine, N-propyl-

CAS No.: 20193-21-9

Cat. No.: B1293817

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1-Butanamine, N-propyl-, also commonly known as N-propylbutylamine (CAS No. 20193-21-9), is a secondary aliphatic amine with the molecular formula $C_7H_{17}N$.^{[1][2][3]} This compound serves as a versatile intermediate and building block in various chemical syntheses, including the development of pharmaceuticals and agrochemicals.^[3] Its utility in organic synthesis stems from the reactivity of its secondary amine group, which can readily participate in nucleophilic substitution and reductive amination reactions.^[3] Furthermore, emerging applications in material science are being explored, such as its potential use in forming thin films and as a corrosion inhibitor.^[3]

However, the very reactivity that makes N-propylbutylamine a valuable synthetic tool also necessitates a rigorous and well-informed approach to its handling and safety management. This guide provides drug development professionals, researchers, and scientists with the critical technical knowledge required to handle this chemical safely, ensuring the protection of personnel and the integrity of research. The causality behind each recommendation is explained to foster a deep-rooted culture of safety that goes beyond mere procedural compliance.

Part 1: Hazard Identification and Classification

A foundational principle of laboratory safety is a comprehensive understanding of a chemical's intrinsic hazards. N-propylbutylamine is classified under the Globally Harmonized System (GHS) as a substance with significant corrosive and flammable properties.

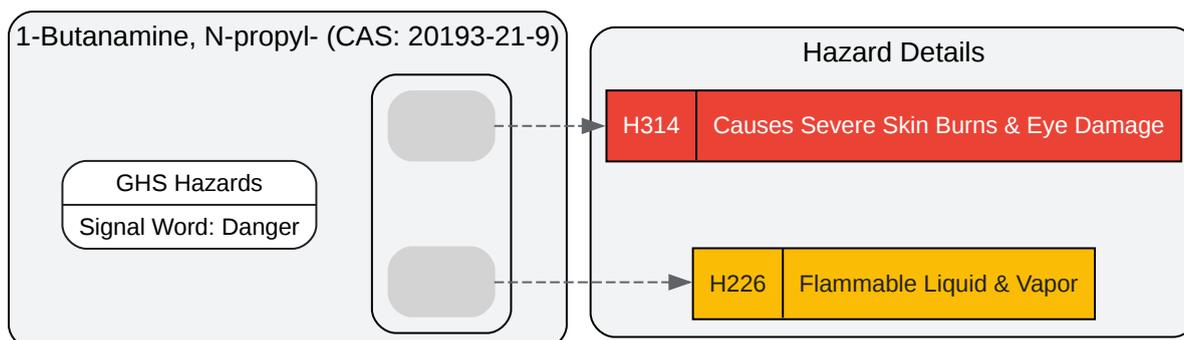
GHS Classification:

- Flammable Liquids, Category 3 (H226): Flammable liquid and vapor.[1][4] This classification indicates that the substance has a flashpoint between 23°C and 60°C, making it a considerable fire risk under ambient laboratory conditions.
- Skin Corrosion/Irritation, Category 1B (H314): Causes severe skin burns and eye damage.[1][4] This is a critical hazard, implying that contact can cause irreversible damage to skin and eyes. The corrosive nature is characteristic of many aliphatic amines.

The signal word for this chemical is "Danger," underscoring the severity of these potential hazards.[1][4]

Visualizing Chemical Hazards

The following diagram provides a summary of the primary hazards associated with N-propylbutylamine, emphasizing the dual risk of flammability and corrosivity that must be managed concurrently.



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Caption: GHS Hazard Profile for N-propylbutylamine.

Part 2: Physical and Chemical Properties

Understanding the physical properties of a chemical is crucial for designing safe experiments and for responding effectively to emergencies. For instance, knowing the vapor pressure and density helps in assessing inhalation risks and how vapors might accumulate in a laboratory space.

Property	Value	Source
CAS Number	20193-21-9	[1][2]
Molecular Formula	C ₇ H ₁₇ N	[1][2]
Molecular Weight	115.22 g/mol	[1]
Appearance	Colorless liquid	[5]
Odor	Ammonia or fish-like	[6]
Boiling Point	Data not consistently available; requires experimental verification.	
Vapor Pressure	Data not consistently available; handle as if volatile.	
Flash Point	H226 classification implies between 23°C and 60°C	[1][4]
Solubility	Data on water solubility is not readily available, but amines often have some solubility.	

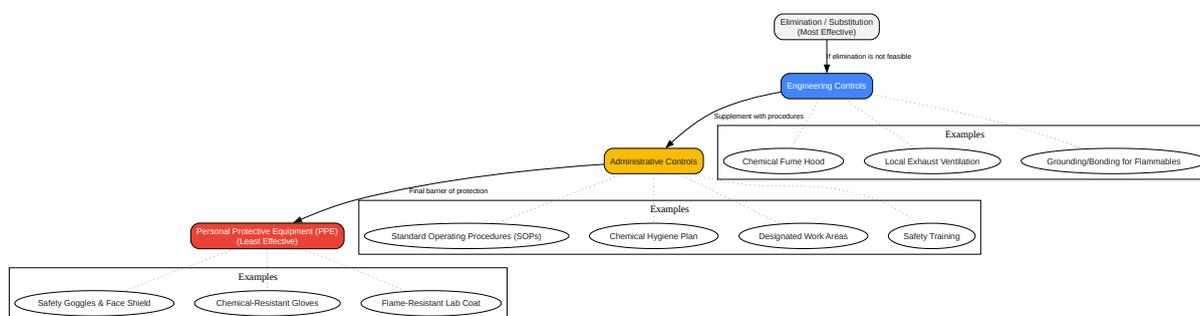
Note: The absence of readily available, verified quantitative data for properties like boiling point and vapor pressure necessitates a conservative approach, assuming the compound is volatile and its vapors can easily form flammable mixtures with air.

Part 3: Safe Handling, Storage, and Exposure Controls

A multi-layered safety strategy, often termed the "Hierarchy of Controls," is the most effective approach to mitigating risks. This methodology prioritizes engineering and administrative

controls over sole reliance on Personal Protective Equipment (PPE).

Hierarchy of Controls Workflow



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Caption: Hierarchy of Controls for managing chemical exposure.

Engineering Controls: The First Line of Defense

The primary objective of engineering controls is to isolate personnel from the hazard.

- **Ventilation:** All work with N-propylbutylamine must be conducted in a certified chemical fume hood. This is non-negotiable due to the compound's corrosivity and potential inhalation toxicity. The fume hood contains vapors and provides protection from splashes.
- **Ignition Source Control:** Given its flammability, all sources of ignition must be rigorously excluded from the handling area.[7][8] This includes using explosion-proof electrical equipment (stirrers, heaters) and non-sparking tools.[7][8]
- **Static Electricity Prevention:** Transferring the liquid can generate static electricity, which can ignite flammable vapors. Ensure that containers are properly grounded and bonded during transfer operations.[8]

Administrative Controls: Standardizing Safe Practices

- **Standard Operating Procedures (SOPs):** Develop and strictly follow detailed SOPs for all procedures involving this chemical. The SOP should cover quantity limits, step-by-step handling instructions, and emergency shutdown procedures.
- **Designated Areas:** Clearly demarcate areas where N-propylbutylamine is stored and handled. Access should be restricted to trained and authorized personnel.
- **Chemical Hygiene Plan (CHP):** All handling must conform to the institution's CHP, which outlines policies and procedures for working safely with hazardous chemicals.

Personal Protective Equipment (PPE): The Final Barrier

PPE is essential but should never be the sole means of protection. The choice of PPE must be based on a thorough risk assessment of the specific tasks being performed.

- **Eye and Face Protection:** Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[7] Due to the severe corrosive hazard, a full-face shield must be worn over the goggles whenever there is a risk of splashing.[4]
- **Skin Protection:**
 - **Gloves:** Handle with chemical-impermeable gloves.[7] While specific breakthrough time data for N-propylbutylamine is not widely published, nitrile or neoprene gloves are

generally recommended for amines. It is critical to inspect gloves before each use and change them frequently, especially if contact is suspected.

- Protective Clothing: Wear a flame-resistant lab coat and impervious clothing, such as a chemical-resistant apron, to protect against skin contact.[4][7] Contaminated clothing must be removed immediately and decontaminated before reuse.[4]
- Respiratory Protection: If engineering controls fail or during certain high-risk procedures (e.g., cleaning up a large spill), a NIOSH-approved respirator with an appropriate cartridge for organic vapors/amines may be necessary. Respirator use requires a formal respiratory protection program, including fit-testing and training.

Storage Requirements

Proper storage is critical to prevent fire and degradation.

- Location: Store in a tightly closed container in a dry, cool, and well-ventilated area designated for flammable liquids.[7]
- Incompatibilities: Keep away from strong oxidizing agents and acids, as reactions can generate heat and present a fire or explosion hazard.[5]
- Containers: Use only containers that are approved for flammable liquids. Avoid using metal containers where corrosion is a risk.

Part 4: Emergency Procedures

Preparedness is paramount. All personnel working with N-propylbutylamine must be familiar with these emergency protocols.

First Aid Measures

Immediate action is critical in the event of an exposure. The guiding principle is rapid and thorough decontamination.

- Inhalation: Immediately move the victim to fresh air.[4][7] If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth resuscitation) and seek immediate medical attention.[7]

- **Skin Contact:** Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes.[4] A safety shower should be used for large-area contact. Seek immediate medical attention.[4]
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[4] Remove contact lenses if present and easy to do.[4] Immediate consultation with an ophthalmologist is required.
- **Ingestion:** Do NOT induce vomiting due to the risk of perforation.[4] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[4] Call a physician or Poison Control Center immediately.[7]

Firefighting Procedures

- **Suitable Extinguishing Media:** Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[4][7] Water spray can be used to cool containers but may be ineffective at extinguishing the fire itself.[4]
- **Protective Actions:** Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).[4] Vapors are heavier than air and can travel to a distant ignition source.[5]

Accidental Release and Spill Cleanup Protocol

A spill of N-propylbutylamine is a dual chemical and fire hazard.

Step-by-Step Spill Response:

- **Evacuate and Isolate:** Immediately evacuate all non-essential personnel from the spill area. Isolate the area and prevent entry.
- **Control Ignition Sources:** Remove all sources of ignition (turn off equipment, no open flames).
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Don PPE:** Wear the appropriate PPE as described in Part 3.3, including respiratory protection if necessary.

- Containment: Prevent the spill from entering drains or waterways. Cover drains if necessary.
- Absorption: For small spills, absorb the liquid with a non-combustible, inert material such as sand, earth, or vermiculite. Do not use combustible materials like paper towels.
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for hazardous waste disposal.[7]
- Decontamination: Clean the spill area thoroughly with a suitable decontamination solution, followed by soap and water.
- Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Conclusion

1-Butanamine, N-propyl- is a chemical that demands respect and meticulous handling. Its dual flammable and corrosive nature requires a comprehensive safety program built on the principles of the hierarchy of controls. By understanding the causality behind these safety protocols—from the necessity of grounding and bonding to prevent static ignition to the critical importance of immediate and prolonged flushing after skin contact—researchers can create a self-validating system of safety. This in-depth knowledge empowers scientists to utilize this valuable reagent while ensuring the highest standards of occupational health and safety in the laboratory.

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